

# Proper Disposal Procedures: (S)-2-(Benzyloxy)-3-hydroxypropanal

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: (S)-2-(Benzyloxy)-3-hydroxypropanal

CAS No.: 129492-58-6

Cat. No.: B166032

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## Part 1: Executive Summary & Immediate Action

Stop and Read: **(S)-2-(Benzyloxy)-3-hydroxypropanal** is a chiral aldehyde building block. While not classified as "Acutely Toxic" (P-List) by the EPA, it presents specific hazards due to its aldehyde functionality (oxidation sensitivity) and benzyl ether moiety (potential peroxide formation over extended storage).

Immediate Disposal Directive:

- Do NOT pour down the drain.<sup>[1][2][3][4]</sup>
- Do NOT mix with strong oxidizers or strong bases.
- Primary Route: Collect in Non-Halogenated Organic Waste containers.
- Spill Response: Absorb with vermiculite; do not use paper towels (combustible interaction).

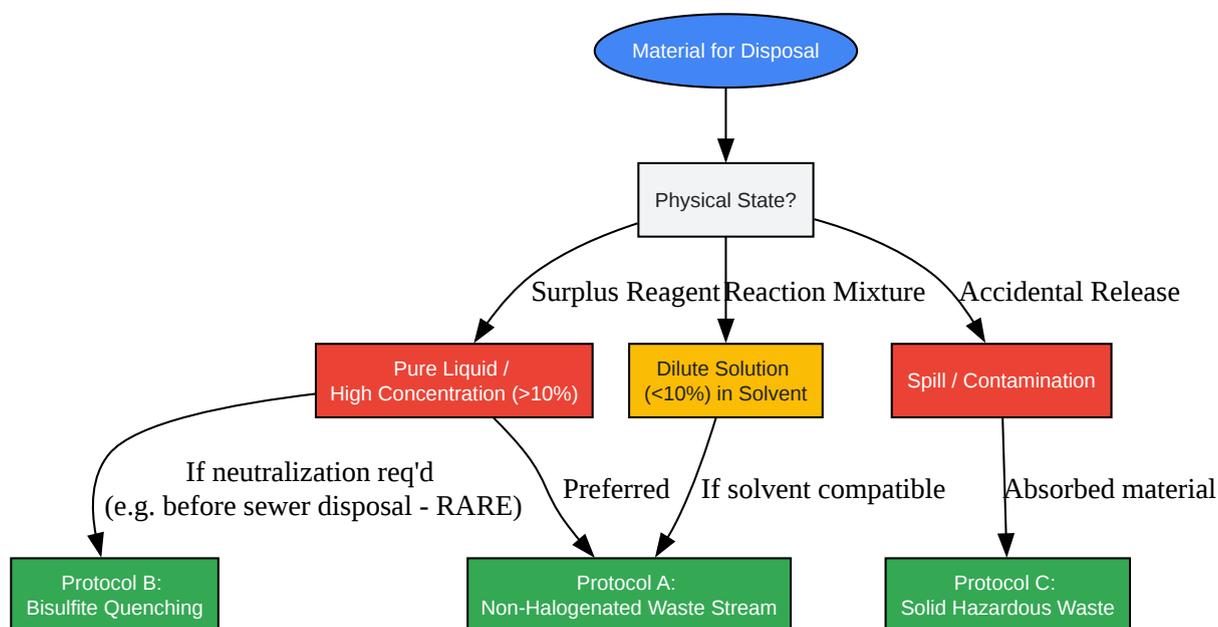
## Part 2: Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in safe disposal. This compound is air-sensitive and prone to autoxidation.

Property	Data	Operational Implication
Chemical Name	(S)-2-(Benzyloxy)-3-hydroxypropanal	Labeling requires full IUPAC name.
CAS Number	81445-44-5	Use for waste manifest verification.
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	Organic, non-halogenated.
Flash Point	-84°C (183°F)	Combustible Liquid. Keep away from heat sources.[5]
Reactivity	Aldehyde; Benzyl Ether	Air-sensitive (oxidizes to acid). Potential peroxide former upon long-term storage.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.)[3]	Standard PPE (Nitrile gloves, goggles) required.[1]
Storage	< 0°C, under Inert Gas (Ar/N <sub>2</sub> )	Degrades rapidly at RT; degradation products (acids) may alter waste pH.

### Part 3: Disposal Decision Logic

Disposal procedures vary based on the state of the material (pure surplus vs. dilute waste) and the volume. Use the following logic flow to determine the correct protocol.



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Figure 1: Decision matrix for the disposal of **(S)-2-(Benzyloxy)-3-hydroxypropanal**. Note: Sewer disposal is generally prohibited for organic synthesis intermediates regardless of quenching, unless explicitly permitted by local EHS regulations.

## Part 4: Detailed Operational Protocols

### Protocol A: Direct Waste Stream (Standard)

Applicability: Surplus pure reagent or reaction mixtures in compatible solvents (e.g., Ethyl Acetate, Hexane, Methanol).

- Segregation: Ensure the waste container is labeled "Non-Halogenated Organic Solvents."
  - Critical: Do not mix with acidic waste streams (risk of polymerization) or oxidizers (risk of exothermic reaction).
- Container Choice: High-density polyethylene (HDPE) or amber glass.

- Labeling:
  - Must list "(S)-2-(Benzyloxy)-3-hydroxypropanal".
  - Add hazard check: "Irritant", "Combustible".
- Transfer: Pour slowly using a funnel. If the material has solidified due to cold storage, allow it to warm to room temperature in a fume hood before transfer.

## Protocol B: Chemical Treatment (Bisulfite Quenching)

Applicability: Treatment of spills, cleaning of glassware with significant residue, or pre-treatment of aqueous waste streams (if applicable). Mechanism: Sodium bisulfite forms a water-soluble adduct with the aldehyde, reducing volatility and reactivity.

Reagents:

- Sodium Bisulfite ( $\text{NaHSO}_3$ ) saturated solution.
- pH paper.

Steps:

- Preparation: In a fume hood, prepare a saturated solution of Sodium Bisulfite (~30-40% w/v).
- Addition: Slowly add the bisulfite solution to the aldehyde residue.
  - Ratio: Use approximately 2 molar equivalents of bisulfite per mole of aldehyde.
- Reaction: Stir for 30 minutes. The mixture may warm slightly (exothermic).
- Verification: Check pH. The solution should be slightly acidic.
- Final Disposal: The resulting aqueous solution contains the bisulfite adduct. Label as "Aqueous Organic Waste" and dispose of according to site-specific aqueous waste guidelines.

## Protocol C: Empty Container Management

Applicability: Empty reagent bottles (glass/plastic).

- Triple Rinse: Rinse the empty container three times with a small volume of a compatible solvent (e.g., Acetone or Ethanol).
- Rinsate Disposal: Pour all rinsates into the Non-Halogenated Organic Waste container (Protocol A).
- Defacing: Cross out the original label. Mark as "EMPTY".
- Glass Disposal: If the container is glass, discard in the "Broken/Lab Glass" box. If plastic, discard in regular trash (only after triple rinsing and defacing).

## Part 5: Scientific Rationale & Safety Integrity

Why this specific handling?

- Aldehyde Oxidation: Aldehydes like **(S)-2-(Benzyloxy)-3-hydroxypropanal** autoxidize to carboxylic acids (in this case, 2-(benzyloxy)-3-hydroxypropanoic acid). This reaction is accelerated by light and air. Accumulation of acid can pressurize sealed waste containers if carbonates are present. Always leave headspace in waste containers.
- Benzyl Ether Stability: While benzyl ethers are generally stable protecting groups, they can form peroxides under aggressive conditions or long-term exposure to air. Regular testing for peroxides is not typically required for this specific compound compared to ethers like THF, but "old" bottles should be treated with caution and never distilled to dryness.

Regulatory Compliance (USA):

- RCRA Status: This specific CAS is not P-listed or U-listed. However, waste exhibiting a flash point  $< 60^{\circ}\text{C}$  ( $140^{\circ}\text{F}$ ) is characteristic hazardous waste (D001). Since the flash point is  $\sim 84^{\circ}\text{C}$ , it is technically not D001 by itself, but if mixed with flammable solvents (Acetone, MeOH), the entire mixture becomes D001.
- Sewer Ban: 40 CFR 403.5 prohibits discharging pollutants that cause fire or explosion hazards or toxic gases. Never sewer this compound.

## Part 6: References

- National Research Council. (2011).[6] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[6][7] [[Link](#)]
- U.S. Environmental Protection Agency. (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov. [[Link](#)]
- PubChem. (n.d.). Compound Summary: 2-Benzyl-3-hydroxypropanal.[8] National Library of Medicine. [[Link](#)]

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## Sources

- 1. [scienceready.com.au](https://scienceready.com.au) [[scienceready.com.au](https://scienceready.com.au)]
- 2. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. [angenechemical.com](https://angenechemical.com) [[angenechemical.com](https://angenechemical.com)]
- 4. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 5. (S)-2-(Benzyloxy)propanal | 81445-44-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](https://tcichemicals.com)]
- 6. Read "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version" at NAP.edu [[nationalacademies.org](https://nationalacademies.org)]
- 7. Read "Prudent Practices in the Laboratory: Handling and Disposal of Chemicals" at NAP.edu [[nationalacademies.org](https://nationalacademies.org)]
- 8. 2-Benzyl-3-hydroxypropanal | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 10877462 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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